

4-aminocyclohexanecarboxamide HCl safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-Aminocyclohexane-1-carboxamide hydrochloride

CAS No.: 856563-23-0

Cat. No.: B1523020

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Technical Monograph: 4-Aminocyclohexanecarboxamide HCl

Status: Active | Type: Technical Whitepaper | Version: 2.0

Executive Summary

This technical guide provides a comprehensive analysis of 4-aminocyclohexanecarboxamide Hydrochloride, a critical bifunctional cyclohexane scaffold used extensively in the synthesis of peptidomimetics and kinase inhibitors (specifically Rho-kinase/ROCK inhibitors like Y-27632). Unlike standard Safety Data Sheets (SDS), this document integrates safety protocols with experimental causality, offering researchers a logic-driven approach to handling, storage, and synthetic application.

Part 1: Molecular Identity & Physicochemical Profiling

Structural Architecture

The compound exists primarily as two stereoisomers: cis and trans. The trans-isomer is thermodynamically more stable and pharmacologically prevalent due to its chair conformation where both substituents (amino and carboxamide) occupy equatorial positions, minimizing 1,3-diaxial interactions.

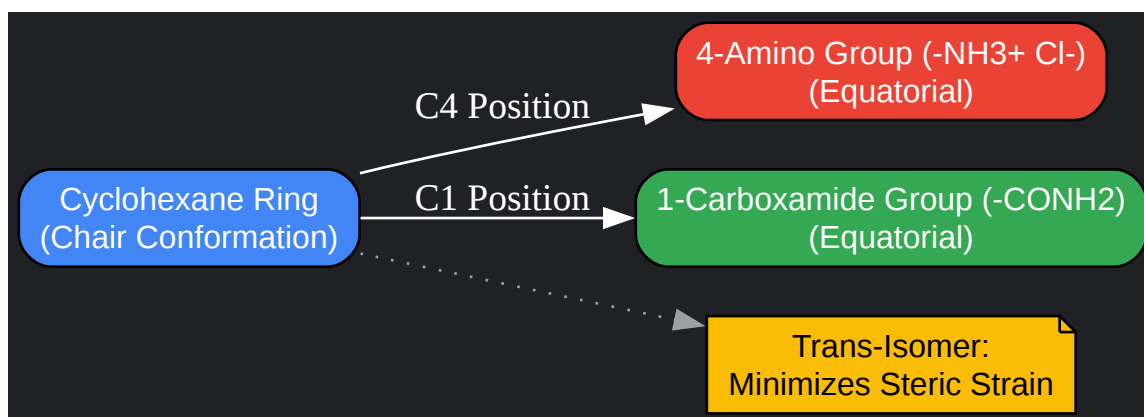
- IUPAC Name: **4-aminocyclohexane-1-carboxamide hydrochloride**
- Common Isomer: trans-4-aminocyclohexanecarboxamide HCl
- Molecular Formula: $C_7H_{14}N_2O \cdot HCl$
- Molecular Weight: 178.66 g/mol (Salt); 142.20 g/mol (Free Base)

Quantitative Data Table

Property	Value / Description	Experimental Implication
Physical State	White to off-white crystalline powder	Visual purity check: Yellowing indicates oxidation.
Solubility	Soluble in Water, DMSO, Methanol	High polarity requires reverse-phase chromatography for purification.
pKa (Amine)	~10.5 (Estimated for cyclohexylamine)	Requires strong base (pH > 11) to fully deprotonate for nucleophilic attack.
Hygroscopicity	High (HCl salt)	Must be weighed quickly or in a glovebox to prevent water uptake affecting stoichiometry.
Melting Point	>280°C (Decomposes)	Unsuitable for melting point purity analysis; use NMR/HPLC.

Structural Visualization (DOT)

Figure 1: Stereochemical representation of the Trans-isomer showing equatorial positioning.



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Caption: Structural logic of Trans-4-aminocyclohexanecarboxamide HCl demonstrating equatorial stability.

Part 2: Hazard Landscape & Toxicology (The "Risk")

GHS Classification & Mechanistic Toxicology

While often categorized generically, the specific hazards arise from the hydrochloride moiety and the primary amine potential.

- Skin/Eye Irritation (Category 2/2A): The HCl salt is acidic in moisture. Upon contact with mucous membranes, hydrolysis releases protons (), causing immediate irritation.
- STOT-SE (Category 3): Inhalation of dust triggers respiratory tract irritation.
- Acute Toxicity (Oral): Moderate. Amines can disrupt neurotransmission, though the amide group mitigates some toxicity compared to diamines.

Self-Validating Safety Protocol

Do not rely solely on PPE; use chemical indicators to validate safety.

- Surface pH Check: Keep moistened pH paper near the weighing area. If it turns red (acidic) spontaneously, airborne dust levels are too high.

- **Glove Permeation:** Use Nitrile (0.11 mm) for incidental splash. For prolonged handling (synthesis scale-up), use double-gloving or thicker Nitrile (0.4 mm) as amines can permeate thin rubber over time.

Part 3: Strategic Handling & Operational Protocols

Storage: The Hygroscopicity Trap

The HCl salt is hygroscopic. Water absorption leads to:

- **Stoichiometric Errors:** Weighing "wet" salt means adding less reagent than calculated.
- **Hydrolysis Risk:** Long-term moisture can slowly hydrolyze the amide to the carboxylic acid.

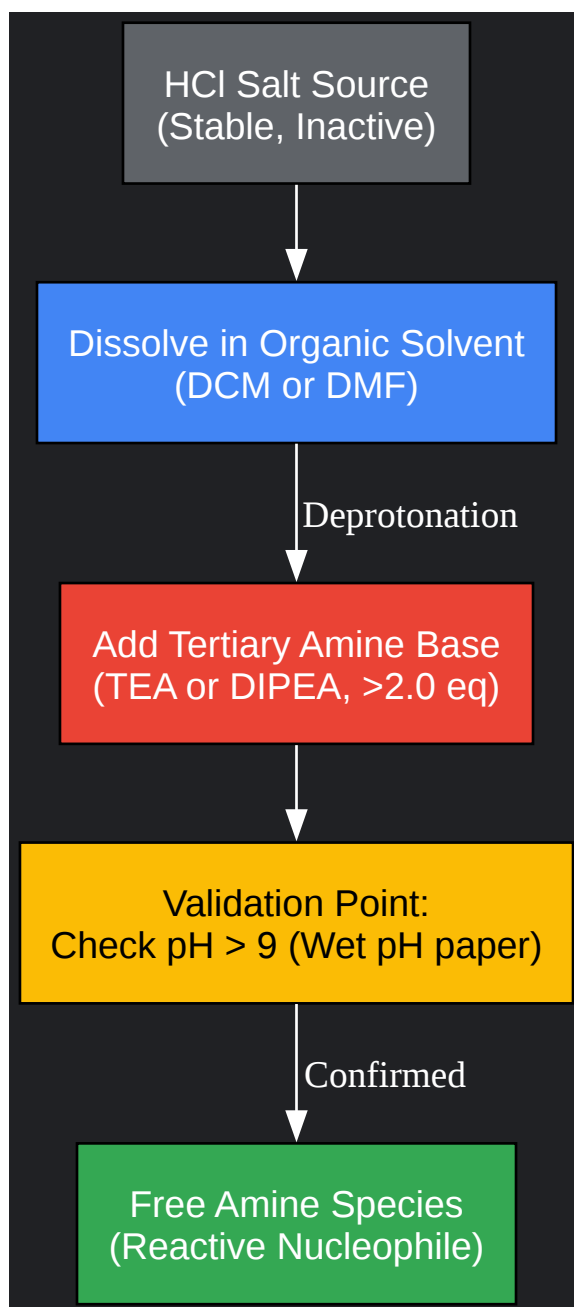
Protocol:

- **Store at 2–8°C (Desiccated).**
- **Argon Blanket:** After every use, backfill the container with Argon/Nitrogen before sealing.

Neutralization Workflow (Free-Basing)

For nucleophilic reactions (e.g., coupling to an acid chloride), the HCl must be neutralized.

Figure 2: Operational workflow for converting the stable salt to the reactive nucleophile.



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Caption: Step-by-step activation workflow from stable salt to reactive amine species.

Part 4: Synthetic Utility & Reaction Engineering Drug Development Context (ROCK Inhibitors)

This scaffold is the "warhead" carrier in many Rho-associated protein kinase (ROCK) inhibitors. The cyclohexane ring provides a rigid spacer that orients the amide (hydrogen bond

donor/acceptor) into the kinase active site.

Standard Coupling Protocol

Objective: Couple 4-aminocyclohexanecarboxamide to a carboxylic acid (R-COOH).

- Activation: Dissolve R-COOH (1.0 eq) in DMF. Add HATU (1.1 eq) and DIPEA (2.0 eq). Stir for 15 min to form the active ester.
- Addition: Add 4-aminocyclohexanecarboxamide HCl (1.0 eq) directly to the pot.
- Critical Step (The "Kick"): Add an additional 1.2 eq of DIPEA.
 - Why? The first 2.0 eq handled the HATU. The salt introduces 1.0 eq of HCl. If you don't neutralize this specific HCl, the amine remains protonated () and cannot attack the ester.
- Workup: The product is often water-soluble.^{[1][2]} Avoid aqueous extraction. Evaporate DMF and purify via Prep-HPLC (C18 column).

Part 5: Emergency Response & Waste Management

Scenario	Immediate Action	Scientific Rationale
Eye Contact	Rinse with water for 15 min.	Dilution of the acidic HCl component is critical to prevent corneal opacity.
Spill (Solid)	Sweep into a container; do not generate dust.	Dust explosion risk is low but inhalation risk is high.
Spill (Solution)	Absorb with vermiculite; neutralize with weak base (Sodium Bicarbonate).	Neutralization prevents corrosion of metal waste containers.
Waste Disposal	Dissolve in combustible solvent and incinerate.	Nitrogen content requires incineration with afterburner to prevent NOx release.

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